

An In-depth Technical Guide to the Synthesis and Properties of Indium Triiodide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Indium triiodide*

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Indium triiodide (InI_3), a compound of significant interest in materials science and electronics, serves as a critical precursor in the synthesis of various indium-based materials. This guide provides a comprehensive overview of its synthesis, properties, and handling, with detailed experimental protocols and data presented for easy reference.

Physicochemical Properties

Indium triiodide is a crystalline solid, with its appearance ranging from yellow to dark purple or black. It is a hygroscopic material, meaning it readily absorbs moisture from the air.[1] Key physical and chemical properties are summarized in the table below.

Property	Value
Chemical Formula	InI ₃
CAS Number	13510-35-5
Molecular Weight	495.53 g/mol
Appearance	Yellow to dark purple/black crystalline solid
Melting Point	210 °C
Boiling Point	500 °C
Density	4.69 g/cm ³
Solubility	Soluble in water, acids, chloroform, and benzene.[2] Highly soluble in organic solvents. [3]
Crystal Structure	Monoclinic at ambient pressure. A rhombohedral polymorph can be synthesized under high pressure.[4]

Crystallographic Data

Indium triiodide primarily exists in a monoclinic crystal structure at ambient pressure. A high-pressure rhombohedral phase has also been synthesized and characterized. Detailed crystallographic data for both polymorphs are presented below.

Table 2.1: Crystallographic Data for Monoclinic **Indium Triiodide** (Ambient Pressure)

Parameter	Value
Crystal System	Monoclinic
Space Group	P2 ₁ /c
a	9.837 Å
b	6.102 Å
c	12.195 Å
β	107.69°
Cell Volume	697.4 Å ³

Table 2.2: Crystallographic Data for Rhombohedral **Indium Triiodide** (High Pressure)

Parameter	Value
Crystal System	Rhombohedral
Space Group	R-3
a	7.217 Å
c	20.476 Å
Cell Volume	923.5 Å ³

Synthesis of Indium Triiodide

The most common method for synthesizing **indium triiodide** is the direct reaction of elemental indium with iodine.^[3] Below are detailed protocols for two variations of this method.

Experimental Protocol: Direct Reaction in a Sealed Tube

This method involves the reaction of indium metal and iodine vapor in a sealed, evacuated quartz tube.

Materials:

- Indium metal (In), 99.99% purity
- Iodine (I₂), analytical grade
- Quartz tube
- Vacuum pump
- Tube furnace

Procedure:

- Place a stoichiometric amount of indium metal and iodine into a clean, dry quartz tube.
- Evacuate the tube to a pressure of approximately 10^{-3} torr and seal it.
- Place the sealed tube in a tube furnace.
- Slowly heat the furnace to 200 °C over 2 hours.
- Maintain the temperature at 200 °C for 24 hours to ensure the complete reaction.
- After the reaction is complete, cool the furnace to room temperature.
- The resulting **indium triiodide** can be purified by sublimation under vacuum.

Experimental Protocol: Microwave-Assisted Synthesis

This method utilizes microwave heating to accelerate the reaction between indium and iodine.

Materials:

- Indium metal (In), 99.99% purity, 1g
- Iodine (I₂), analytical grade, 3.316g
- Quartz glass flask with a condenser collection tube
- Vacuum pump

- Microwave oven

Procedure:

- Mix the indium metal and iodine in the quartz glass flask.
- Seal the flask and connect it to a vacuum pump. Evacuate to 80 kPa.
- Place the sealed flask in a microwave oven.
- Heat the mixture using the following temperature program:
 - Preheating: 20-90 °C for 2 minutes
 - Synthesis: 90-200 °C for 8 minutes
 - Sublimation purification: 200-250 °C for 10 minutes
- During the sublimation phase, the purified yellow InI_3 will condense in the collection tube.

Experimental Workflows

The general workflow for the synthesis and purification of **indium triiodide** can be visualized as follows:



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General workflow for the synthesis and purification of **Indium Triiodide**.

Health and Safety Information

Indium triiodide is considered a hazardous substance and should be handled with appropriate safety precautions.[3]

- Hazards: Causes skin irritation and may cause an allergic skin reaction. It is suspected of damaging fertility or the unborn child.
- Handling: Use in a well-ventilated area, preferably in a fume hood. Wear protective gloves, clothing, and eye/face protection. Avoid breathing dust.
- First Aid:
 - Skin Contact: Wash with plenty of soap and water. If irritation or a rash occurs, seek medical attention.
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.
 - Inhalation: Move the person to fresh air.
 - Ingestion: Rinse mouth with water. Seek medical attention.

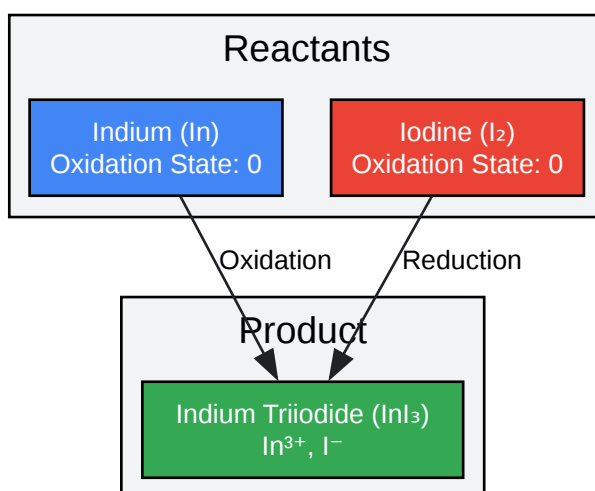
Applications

Indium triiodide is a key material in the electronics industry. Its primary applications include:

- Semiconductor Manufacturing: It is used as a precursor for the production of indium-based semiconductors.[5]
- Optoelectronic Devices: InI_3 is utilized in the fabrication of thin-film transistors and other optoelectronic components.[3]
- Chemical Synthesis: It serves as a catalyst in various organic reactions.[6]

Logical Relationships in Synthesis

The synthesis of **indium triiodide** is governed by the stoichiometry of the reactants and the reaction conditions. The direct combination of indium and iodine is a redox reaction where indium is oxidized and iodine is reduced.



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Redox relationships in the synthesis of **Indium Triiodide**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Synthesis and Properties of Indium Triiodide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b076962#synthesis-and-properties-of-indium-triiodide\]](https://www.benchchem.com/product/b076962#synthesis-and-properties-of-indium-triiodide)

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